

5-TAMRA-DBCO in Copper-Free Click Chemistry: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **5-TAMRA-DBCO** in strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry. These guidelines are intended to assist researchers in the life sciences and drug development in the fluorescent labeling of azide-modified biomolecules.

Introduction

5-TAMRA-DBCO is a fluorescent labeling reagent that combines the bright and photostable tetramethylrhodamine (TAMRA) fluorophore with a dibenzocyclooctyne (DBCO) moiety.[1][2][3] The DBCO group enables covalent labeling of azide-containing molecules through a bioorthogonal and copper-free click reaction.[1][4] This reaction is ideal for labeling sensitive biological systems, such as live cells or in vivo models, where the cytotoxicity of a copper catalyst is a concern.[1][4] The reaction is efficient and forms a stable triazole linkage.[4][5]

Physicochemical Properties and Storage

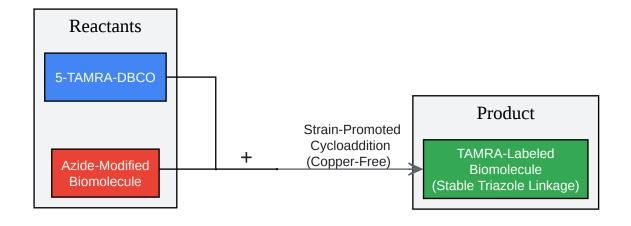
Proper handling and storage of **5-TAMRA-DBCO** are crucial for maintaining its reactivity and fluorescence.



Parameter	Value	Source
Molecular Formula	C52H54N6O8	[1]
Excitation Maximum (λex)	~553-559 nm	[1][4]
Emission Maximum (λem)	~575-584 nm	[1][4]
Extinction Coefficient	~92,000 cm ⁻¹ M ⁻¹	[4]
Solubility	Soluble in DMSO, DMF	[4][6]
Storage Conditions	Store at -20°C in a dry, dark environment.[1][2][6]	
Shipping Conditions	Shipped at ambient temperature.[4][6]	_

Reaction Principle and Workflow

The core of the **5-TAMRA-DBCO** labeling technique is the strain-promoted alkyne-azide cycloaddition (SPAAC). The high ring strain of the DBCO group allows it to react spontaneously with an azide-modified molecule without the need for a copper catalyst. This bioorthogonal reaction is highly specific, meaning the DBCO and azide groups will not react with other functional groups typically found in biological systems.[5][7]

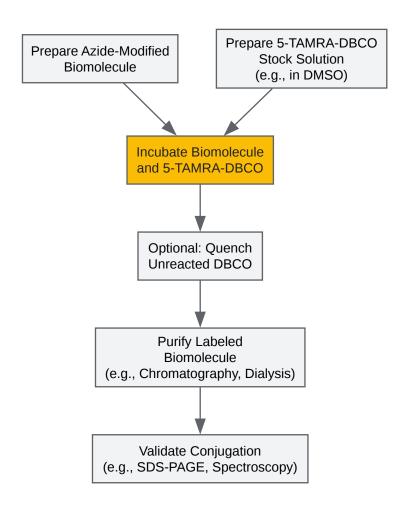


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Diagram 1: 5-TAMRA-DBCO SPAAC Reaction Scheme.



A general experimental workflow for labeling biomolecules with **5-TAMRA-DBCO** involves the preparation of the azide-modified target, reaction with **5-TAMRA-DBCO**, and subsequent purification and analysis.



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- To cite this document: BenchChem. [5-TAMRA-DBCO in Copper-Free Click Chemistry: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554344#5-tamra-dbco-click-chemistry-reaction-conditions-and-parameters]

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